

An In-depth Technical Guide to Oleoyl Chloride

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Compound of Interest

Compound Name: Oleoyl chloride

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physicochemical properties of **oleoyl chloride**, a reactive acyl chloride derived from oleic acid. Its utility as a chemical intermediate in various synthetic processes makes it a valuable compound in research and industrial applications, including the synthesis of surfactants and pharmaceutical agents.

Core Physicochemical Data

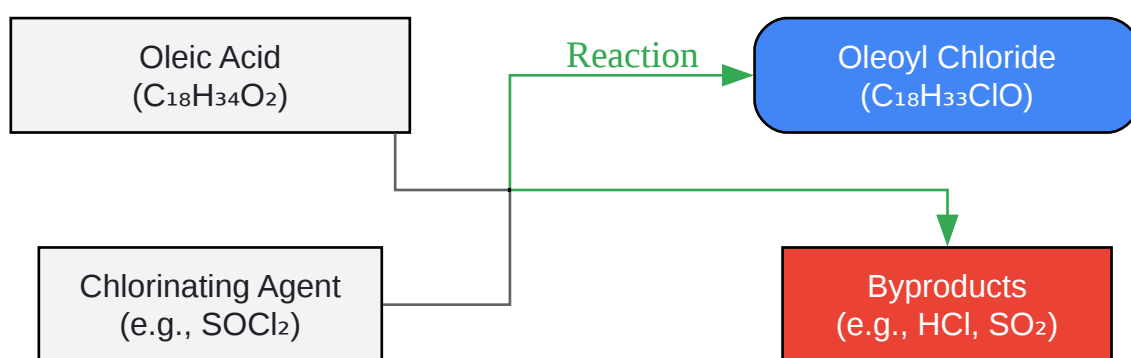
Oleoyl chloride is the acyl chloride derivative of oleic acid.^[1] Its key quantitative properties are summarized below.

Property	Value
Molecular Formula	C ₁₈ H ₃₃ ClO ^{[2][3][4][5][6]}
Molecular Weight	300.9 g/mol ^[2] or 300.91 g/mol ^{[3][4][5][6]}
IUPAC Name	(Z)-octadec-9-enoyl chloride ^[2]
CAS Number	112-77-6 ^{[2][5]}
Appearance	Colorless to light orange/yellow clear liquid ^{[1][6]}
Density	0.91 g/mL at 25 °C ^[3]
Boiling Point	193 °C at 4 mmHg ^{[3][7]}
Refractive Index	1.463 (n _{20/D}) ^[3]

Synthesis and Reactivity

Synthesis Workflow

The industrial synthesis of **oleoyl chloride** typically involves the reaction of oleic acid with a chlorinating agent.[1] This process converts the carboxylic acid functional group into the more reactive acyl chloride. Common chlorinating agents include thionyl chloride (SOCl_2), phosphorus trichloride (PCl_3), or oxalyl chloride ($(\text{COCl})_2$).[1] The choice of reagent can affect the reaction's yield and the final product's purity.[1]



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General synthesis pathway for **oleoyl chloride**.

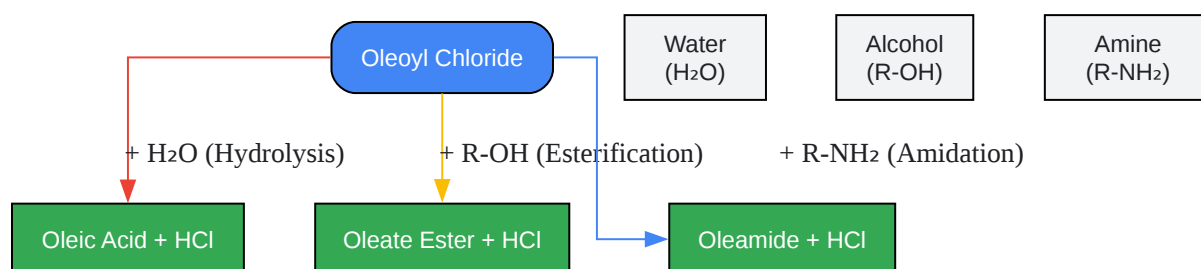
Key Experimental Protocols: Handling and Reactions

Due to its reactivity, specific handling procedures are mandatory. **Oleoyl chloride** is sensitive to moisture and will readily hydrolyze to form oleic acid and hydrochloric acid.[1] Therefore, all experiments and storage should be conducted under anhydrous conditions to maintain its chemical integrity.[1]

Experimental Methodologies for Common Reactions:

- Hydrolysis:
 - Protocol: Introduce a measured amount of **oleoyl chloride** into an aqueous solution.
 - Reaction: The acyl chloride group reacts with water.

- Products: Oleic acid and hydrochloric acid (HCl).[8]
- Note: This reaction is often unintentional and highlights the need for dry storage and handling.
- Esterification:
 - Protocol: React **oleoyl chloride** with a desired alcohol, often in the presence of a non-nucleophilic base (e.g., pyridine) to scavenge the HCl byproduct.
 - Reaction: The alcohol's hydroxyl group acts as a nucleophile, attacking the electrophilic carbonyl carbon of the acyl chloride.
 - Products: A long-chain oleate ester and HCl.[8]
- Amidation:
 - Protocol: React **oleoyl chloride** with a primary or secondary amine. A base may be used to neutralize the resulting HCl.
 - Reaction: The amine's nitrogen atom attacks the carbonyl carbon.
 - Products: A long-chain N-substituted oleamide and HCl.[8]



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Core reactions of **oleoyl chloride**.

Applications in Research and Drug Development

Oleoyl chloride's bifunctional nature, with a reactive acyl chloride head and a long hydrophobic alkyl chain, makes it a versatile reagent. It is used to impart hydrophobicity to molecules, which can be crucial for enhancing the solubility of compounds in nonpolar solvents or for creating surfactant-like properties.[8] In pharmaceutical development, it can be used in the synthesis of prodrugs to improve the bioavailability and delivery of therapeutic agents.[7]

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